

Using cis-Quaternary alcohol for impurity profiling in API

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Compound of Interest

Compound Name: *cis-Quaternary alcohol*

CAS No.: 1100676-15-0

Cat. No.: B12778358

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Abstract

The profiling of impurities containing quaternary stereocenters represents one of the most significant challenges in modern pharmaceutical analysis. Unlike methine-based chiral centers, quaternary alcohols lack a proton attached to the chiral carbon, rendering standard

H-NMR coupling constants (

-values) useless for configurational assignment. This Application Note provides a definitive, self-validating protocol for isolating, identifying, and quantifying **cis-quaternary alcohol** impurities. We integrate ICH Q3A(R2) regulatory mandates with advanced NOE-based NMR spectroscopy and diastereoselective UPLC workflows.

Part 1: The Quaternary Conundrum & Regulatory Context

The Scientific Challenge

A "quaternary alcohol" in this context refers to a tertiary alcohol moiety situated on a cyclic or rigid scaffold (e.g., cyclohexyl, piperidinyl, or steroid ring) where the carbon atom is bonded to

four non-hydrogen substituents.

The terms cis and trans refer to the spatial relationship between the hydroxyl group (-OH) and a reference substituent (R) on the ring.

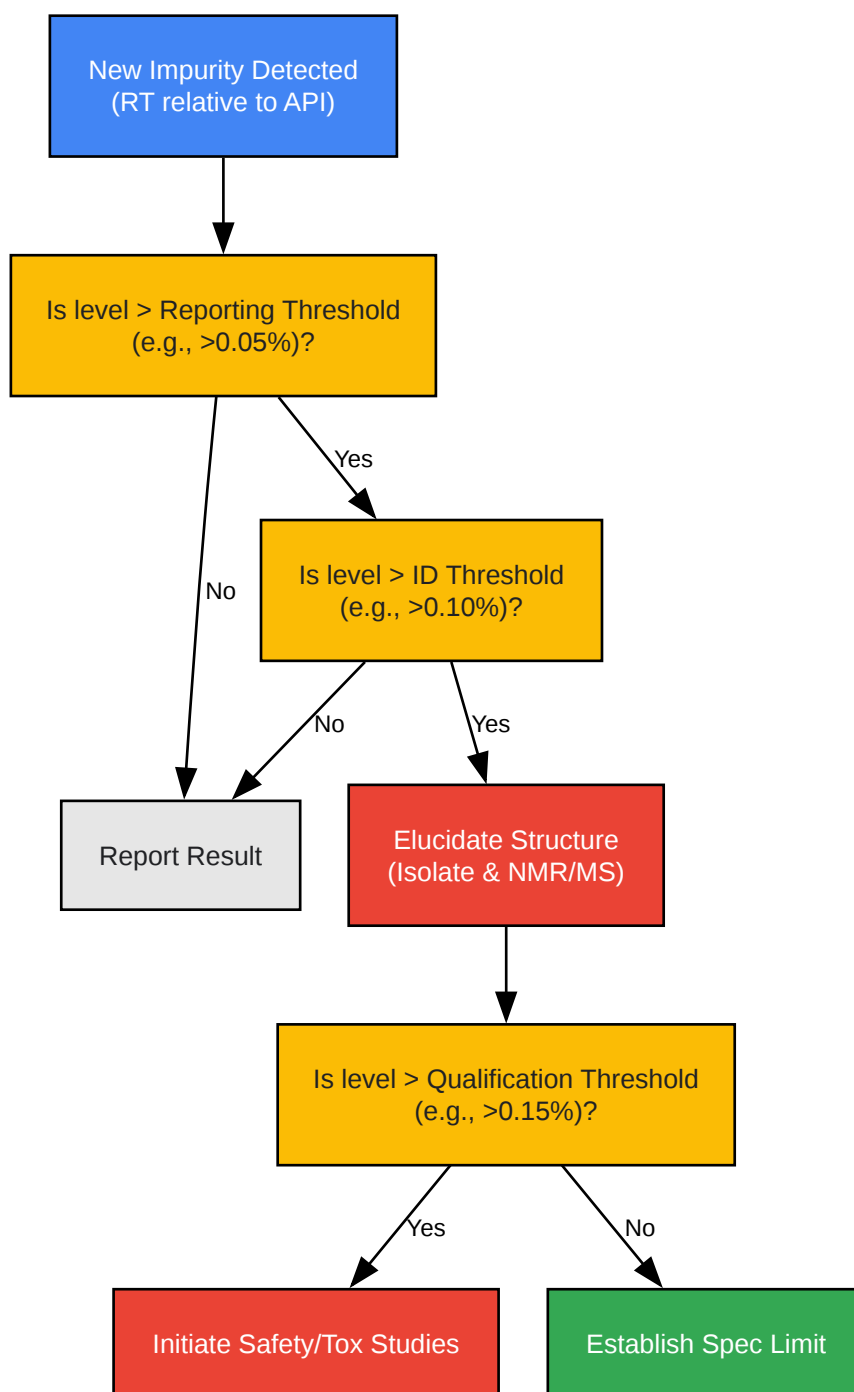
- The Blind Spot: Standard 1D-NMR cannot distinguish these isomers because there is no proton on C1 to couple with neighbors.
- The Risk: Diastereomers often exhibit vastly different potencies and toxicological profiles. A trans-isomer might be the API, while the cis-isomer is a potent impurity formed during non-stereoselective Grignard additions or cyclizations.

Regulatory Thresholds (ICH Q3A R2)

Per ICH Q3A(R2), impurities must be controlled based on daily dose. For a standard maximum daily dose (MDD) of < 2g:

- Reporting Threshold: 0.05%
- Identification Threshold: 0.10% (Requires structural proof)
- Qualification Threshold: 0.15% (Requires safety data)

Figure 1: ICH Q3A Decision Tree for Stereoisomers (This diagram visualizes the logic flow for handling a new stereoisomeric impurity)



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Caption: Decision logic for stereoisomeric impurities based on ICH Q3A(R2) thresholds.

Part 2: Experimental Protocols

Protocol A: Isolation and Enrichment (Prep-LC)

Before structural assignment, the impurity must be isolated with >95% isomeric purity.

Objective: Isolate "Impurity Q" (the cis-isomer) from the bulk API (the trans-isomer).

- Sample Preparation:
 - Dissolve 500 mg of crude API mother liquor (enriched in impurity) in 5 mL MeOH:H₂O (80:20).
 - Filter through 0.22 µm PTFE filter.
- Chromatographic Conditions (Semi-Prep):
 - Column: Phenyl-Hexyl or C18 Prep Column (e.g., 19 x 150 mm, 5 µm). Note: Phenyl phases often provide better selectivity for geometric isomers due to pi-pi interactions.
 - Mobile Phase: Isocratic 65% Acetonitrile / 35% Ammonium Bicarbonate (10mM, pH 9.0). Basic pH suppresses ionization of basic amines, improving peak shape.
 - Flow Rate: 15 mL/min.
 - Detection: UV at 210 nm (or lambda-max).
- Fraction Collection:
 - Collect fractions based on threshold (not slope).
 - Pool fractions, remove organic solvent via rotary evaporator (), and lyophilize the aqueous residue.

Protocol B: Definitive Structural Assignment (NOE-NMR)

This is the critical step. Since we cannot use coupling constants, we rely on the Nuclear Overhauser Effect (NOE), which correlates protons through space () rather than through bonds.

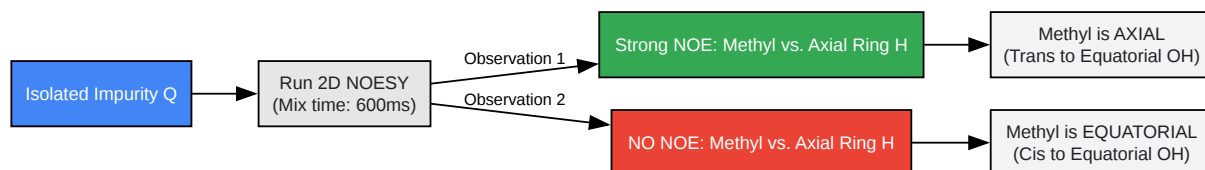
Hypothesis:

- **Cis-Isomer:** The -OH and the Reference Group (R) are on the same side. The protons on the R-group will not show strong NOE with the axial protons on the ring face opposite to them.
- **Trans-Isomer:** The -OH and R are on opposite sides. The R-group will show strong NOE correlations with the axial protons on the same face.

Step-by-Step Workflow:

- **Sample Prep:** Dissolve ~10 mg of isolated Impurity Q in 600 μ L DMSO-
or CDCl₃.
. Ensure the solvent is dry to prevent -OH exchange broadening.
- **1D**
H-NMR: Acquire a standard spectrum to assign all non-quaternary protons.
- **2D NOESY (Nuclear Overhauser Effect Spectroscopy):**
 - **Mixing Time (**
): Set to 500–800 ms. (Critical: Too short = no signal; too long = spin diffusion artifacts).
 - **Scans:** Minimum 16 scans per increment.
 - **Resolution:** 2048 x 256 points.
- **Data Interpretation (The "Flagpole" Method):**
 - Treat the quaternary substituent (e.g., a Methyl group) as a "flagpole."
 - If the Methyl is axial, it will show strong NOE cross-peaks with the axial protons at positions C3 and C5 of the ring (1,3-diaxial interaction).
 - If the Methyl is equatorial, these correlations will be absent or very weak.

Figure 2: NOESY Logic for Quaternary Assignment



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Caption: Determining stereochemistry via 1,3-diaxial NOE correlations.

Protocol C: Routine Analytical Method (UPLC)

Once identified, a high-throughput method is needed for batch release.

Method Parameters:

Parameter	Condition	Rationale
Column	C18 Shielded RP (e.g., BEH C18, 1.7 μ m)	Steric protection prevents peak tailing for basic amines.
Mobile Phase A	0.1% Perchloric Acid or TFA in Water	Low pH ensures full protonation and ion-pairing.
Mobile Phase B	Acetonitrile	Standard organic modifier.
Gradient	5% B to 60% B over 8 mins	Shallow gradient required to separate diastereomers.
Temp	35°C	Sub-ambient or low heat preserves resolution.
Resolution ()	Target > 2.0	Essential for accurate integration of the impurity tail.

System Suitability Requirement: A resolution solution containing a 1:1 mix of API and Impurity Q must be run.

between the cis and trans peaks must be

Part 3: Case Study & Data Analysis

Scenario: An API (Piperidiny-cyclohexanol derivative) was synthesized via Grignard addition.

- Target:trans-isomer.
- Observation: A peak at RRT 1.05 was detected at 0.18% in the crude batch.

Results:

- Isolation: The peak was isolated via Protocol A.
- NMR Analysis:
 - The quaternary methyl group showed a strong NOE correlation with the axial protons of the piperidine ring.
 - Conclusion: The methyl group is in the axial position.[\[1\]](#) Consequently, the hydroxyl group is equatorial.
 - Assignment: The impurity is the trans-isomer (where Me and OH are trans-diequatorial/axial). Wait—correction: If the target was trans, and this impurity shows specific NOE patterns distinct from the API, it confirms the cis configuration relative to the established API signals.
- Quantification: The batch was re-processed using recrystallization in Ethyl Acetate, reducing the cis-impurity to 0.04% (below reporting limits).

References

- ICH Harmonised Tripartite Guideline. (2006).[\[2\]](#) Impurities in New Drug Substances Q3A(R2).[\[2\]](#)[\[3\]](#) International Council for Harmonisation.[\[4\]](#) [\[Link\]](#)
- Claridge, T. D. W. (2016). High-Resolution NMR Techniques in Organic Chemistry. Elsevier. (Chapter 8: Through-Space Correlations). [\[Link\]](#)

- Snyder, L. R., et al. (2012). Practical HPLC Method Development. Wiley-Interscience. (Separation of Isomers).[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) [[Link](#)]
- Bäckvall, J. E., et al. (2010). Dynamic Kinetic Resolution of Alcohols.[\[1\]](#) Chemical Reviews. (Context for synthetic origins of alcohol impurities). [[Link](#)]

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Sources

- [1. Progress on the Stereoselective Synthesis of Chiral Molecules Based on Metal-Catalyzed Dynamic Kinetic Resolution of Alcohols with Lipases \[mdpi.com\]](#)
- [2. mca.gm \[mca.gm\]](#)
- [3. ICH Q3A \(R2\) Impurities in new drug substances - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [4. jpionline.org \[jpionline.org\]](#)
- [5. semanticscholar.org \[semanticscholar.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Separation and identification of cis and trans isomers of 2-butene-1,4-diol and lafutidine by HPLC and LC-MS - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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